

An In-Depth Technical Guide to the Synthesis of 1-amino-N-methylcyclohexanecarboxamide

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Compound of Interest

Compound Name: 1-amino-N-methylcyclohexanecarboxamide

CAS No.: 90152-17-3

Cat. No.: B1292124

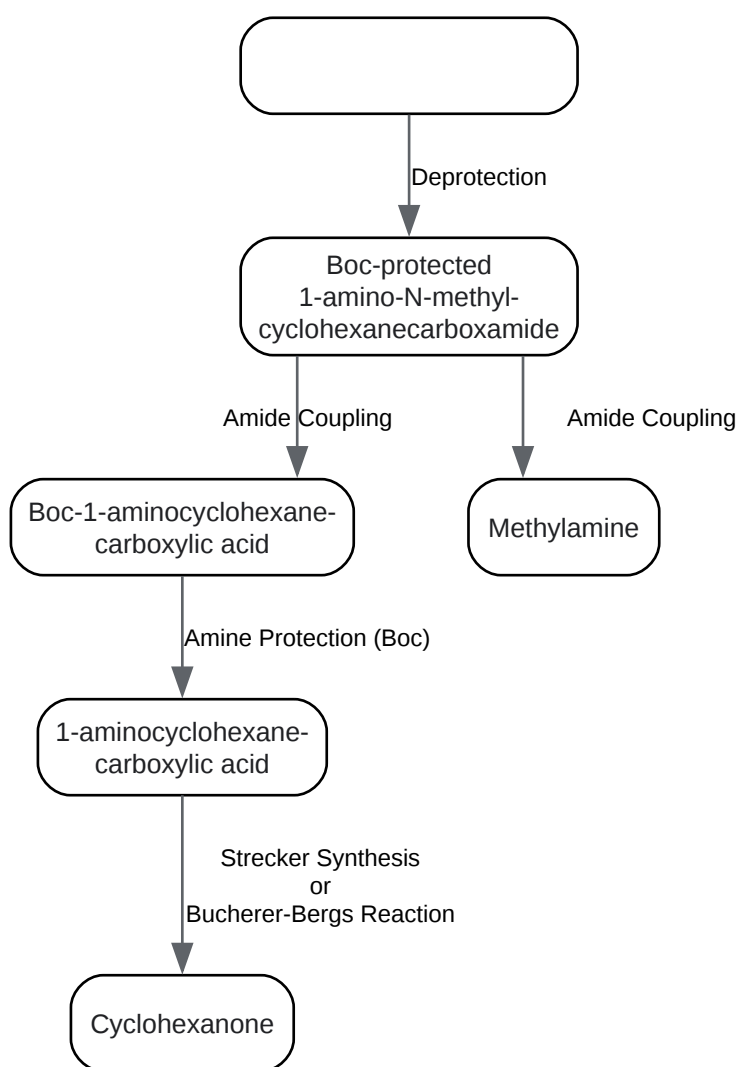
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Abstract

This technical guide provides a comprehensive overview of robust and field-proven synthetic pathways for the preparation of **1-amino-N-methylcyclohexanecarboxamide**, a valuable substituted amino acid derivative for research and development. The synthesis is strategically dissected into two core phases: the initial formation of the 1-aminocyclohexanecarboxylic acid backbone and the subsequent, carefully orchestrated amide bond formation with methylamine. This document details two primary, high-yielding routes for the synthesis of the core intermediate: the Strecker synthesis and the Bucherer-Bergs reaction. Furthermore, it provides validated protocols for the critical steps of amine protection, amide coupling, and final deprotection. The causality behind experimental choices, detailed step-by-step protocols, and process visualization are provided to empower researchers in drug development and chemical synthesis with the knowledge to reliably execute these transformations.

Retrosynthetic Strategy

The synthesis of **1-amino-N-methylcyclohexanecarboxamide** is most logically approached by disconnecting the N-methyl amide bond. This retrosynthetic step reveals two key precursors: 1-aminocyclohexanecarboxylic acid and methylamine. The α -amino acid intermediate, in turn, can be synthesized from a simple, commercially available starting material, cyclohexanone. This strategy allows for the application of well-established and reliable named reactions for the formation of the α -amino acid scaffold. To ensure selective amide formation and prevent undesired polymerization, a protection/deprotection sequence for the primary amine is essential.



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Caption: Retrosynthetic analysis of **1-amino-N-methylcyclohexanecarboxamide**.

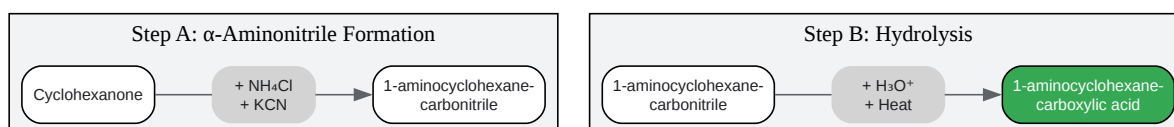
Synthesis of the Core Intermediate: 1-Aminocyclohexanecarboxylic Acid

The cornerstone of this synthesis is the efficient creation of the 1-aminocyclohexanecarboxylic acid scaffold from cyclohexanone. Two classical, yet highly effective, multicomponent reactions are presented here.

Pathway I: The Strecker Synthesis

The Strecker synthesis is a two-step procedure that begins with the formation of an α -aminonitrile from a ketone, followed by hydrolysis to the desired α -amino acid.^[1] This method is lauded for its use of readily available starting materials and operational simplicity.^{[2][3]}

The reaction is initiated by the formation of an imine from cyclohexanone and ammonia (often generated in situ from ammonium chloride).^{[3][4]} The subsequent nucleophilic attack of a cyanide ion on the imine carbon forms the stable α -aminonitrile intermediate.^[1] The final, irreversible step involves the vigorous acid-catalyzed hydrolysis of the nitrile functional group to a carboxylic acid.^[2]



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Caption: Workflow for the Strecker synthesis of the core amino acid.

Step A: Synthesis of 1-aminocyclohexanecarbonitrile

- In a well-ventilated fume hood, a solution of ammonium chloride (1.2 eq) in water is prepared in a round-bottom flask equipped with a magnetic stirrer.
- Cyclohexanone (1.0 eq) is added, followed by a solution of potassium cyanide (1.1 eq) in water, added dropwise while maintaining the temperature below 20°C with an ice bath.

Caution: Potassium cyanide is highly toxic. Handle with extreme care and appropriate personal protective equipment. All waste must be quenched with bleach before disposal.

- The mixture is stirred vigorously at room temperature for 12-24 hours. The progress can be monitored by TLC.
- Upon completion, the product is extracted with an organic solvent (e.g., diethyl ether or dichloromethane).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude α -aminonitrile.

Step B: Hydrolysis to 1-aminocyclohexanecarboxylic acid

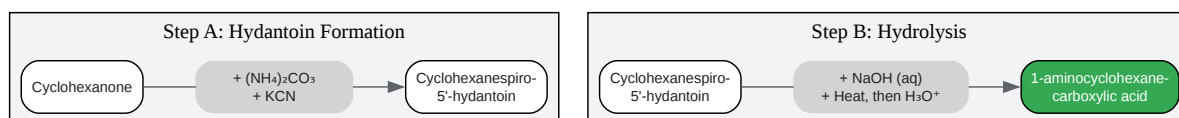
- The crude 1-aminocyclohexanecarbonitrile is added to a flask containing concentrated hydrochloric acid (a 5-10 fold molar excess).
- The mixture is heated to reflux (approx. 100-110°C) for 6-12 hours.
- The solution is then cooled to room temperature and the solvent is removed under reduced pressure.
- The residue is dissolved in a minimal amount of hot water and the pH is adjusted to the isoelectric point (approx. pH 6) with a base (e.g., ammonium hydroxide or sodium hydroxide) to precipitate the amino acid.
- The solid product is collected by filtration, washed with cold water and ethanol, and dried under vacuum.

Pathway II: The Bucherer-Bergs Reaction

An alternative and equally powerful method is the Bucherer-Bergs reaction, which condenses a ketone, cyanide, and ammonium carbonate to form a hydantoin intermediate.^{[5][6]} This hydantoin is subsequently hydrolyzed to yield the target α -amino acid.^[7]

This multicomponent reaction is thought to proceed via initial formation of a cyanohydrin from the ketone, which then reacts with ammonia (from ammonium carbonate) to form an aminonitrile, similar to the Strecker intermediate.^[7] The aminonitrile then reacts with carbon

dioxide (also from the decomposition of ammonium carbonate) to form a carbamic acid, which cyclizes intramolecularly.[5] A final rearrangement yields the stable 5,5-disubstituted hydantoin. This intermediate is highly crystalline and often easy to purify. The hydantoin is then hydrolyzed under harsh basic or acidic conditions to open the ring and afford the amino acid.[7]



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Caption: Workflow for the Bucherer-Bergs synthesis of the core amino acid.

Step A: Synthesis of Cyclohexanespiro-5'-hydantoin

- In a sealed pressure vessel or autoclave, place cyclohexanone (1.0 eq), potassium cyanide (1.2 eq), and ammonium carbonate (2.5 eq).[7]
- Add a 1:1 mixture of ethanol and water as the solvent.
- Seal the vessel and heat to 80-100°C with stirring for 6-12 hours.
- Cool the reaction vessel to room temperature. The hydantoin product often crystallizes from the solution.
- Collect the solid product by filtration, wash thoroughly with water and then with cold ethanol, and dry.

Step B: Hydrolysis to 1-aminocyclohexanecarboxylic acid

- Suspend the hydantoin intermediate in a solution of aqueous sodium hydroxide (e.g., 2-4 M).
- Heat the mixture to reflux for 12-24 hours until the hydantoin has completely dissolved and hydrolysis is complete.

- Cool the solution and acidify carefully with concentrated hydrochloric acid to the isoelectric point (approx. pH 6).
- The amino acid will precipitate out of solution. Collect the solid by filtration, wash with cold water, and dry under vacuum.

Final Assembly: Amide Formation and Deprotection

With the core amino acid in hand, the final steps involve protecting the amine, coupling with methylamine, and removing the protecting group.

Step 3: Amine Protection (Boc Protection)

To prevent the primary amine from reacting during the activation of the carboxylic acid, it must be temporarily protected. The tert-butyloxycarbonyl (Boc) group is ideal for this purpose due to its stability under a wide range of conditions and its facile removal under acidic conditions.^{[8][9]}

- Dissolve 1-aminocyclohexanecarboxylic acid (1.0 eq) in a 1:1 mixture of dioxane and water.
- Add a base such as sodium hydroxide or sodium bicarbonate (2.0-2.5 eq) to the solution.
- Cool the mixture to 0°C in an ice bath.
- Add di-tert-butyl dicarbonate (Boc₂O, 1.1-1.2 eq) portion-wise or as a solution in dioxane.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.^[10]
- Once the reaction is complete, acidify the aqueous solution to pH 2-3 with a cold, dilute acid (e.g., 1M HCl or KHSO₄).
- Extract the Boc-protected amino acid with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product, Boc-1-aminocyclohexanecarboxylic acid.^[11]

Step 4: Amide Bond Formation

The formation of the amide bond is the key C-N bond-forming step. Direct reaction between a carboxylic acid and an amine is generally inefficient due to the formation of a stable ammonium

carboxylate salt.[12] Therefore, the carboxylic acid must be activated. Two reliable methods are presented.

This is a very common and mild method used in peptide synthesis. 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) activates the carboxylic acid to form a highly reactive O-acylisourea intermediate.[13] The addition of 1-Hydroxybenzotriazole (HOBt) traps this intermediate to form an active ester, which suppresses side reactions and reduces racemization.[14] This active ester then readily reacts with methylamine.

- Dissolve Boc-1-aminocyclohexanecarboxylic acid (1.0 eq), HOBt (1.2 eq), and methylamine hydrochloride (1.1 eq) in an anhydrous aprotic solvent like N,N-dimethylformamide (DMF) or dichloromethane (DCM).[15]
- Cool the solution to 0°C in an ice bath.
- Add a tertiary amine base such as diisopropylethylamine (DIPEA) or triethylamine (TEA) (2.5-3.0 eq) to neutralize the hydrochloride salt and facilitate the reaction.[16]
- Add EDC hydrochloride (1.2 eq) portion-wise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.[15]
- Upon completion, dilute the reaction mixture with water and extract the product with an organic solvent.
- Wash the organic layer successively with dilute acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic phase, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography.

A more traditional but highly effective method involves converting the carboxylic acid to a more reactive acyl chloride using a reagent like thionyl chloride (SOCl₂) or oxalyl chloride.[12] The resulting acyl chloride reacts rapidly with methylamine.[17][18]

- Caution: This procedure should be performed in a well-ventilated fume hood as it generates HCl gas.

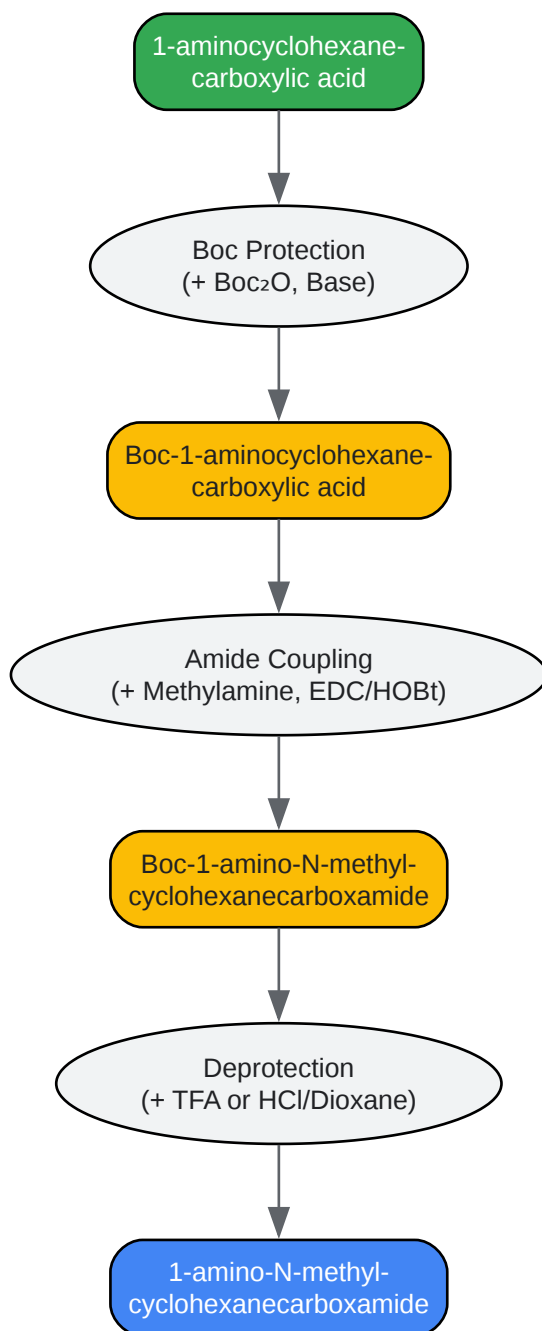
- Suspend Boc-1-aminocyclohexanecarboxylic acid (1.0 eq) in an anhydrous aprotic solvent (e.g., DCM or THF).
- Add thionyl chloride (1.2-1.5 eq) dropwise at 0°C. A catalytic amount of DMF can be added to accelerate the reaction.
- Allow the mixture to warm to room temperature or gently reflux for 1-3 hours until gas evolution ceases.
- Remove the excess solvent and SOCl₂ under reduced pressure to obtain the crude acid chloride.
- Dissolve the crude acid chloride in fresh anhydrous DCM and cool to 0°C.
- Slowly add a solution of methylamine (2.0-2.5 eq) in THF or water, along with a base like triethylamine or pyridine (2.0 eq), to the acid chloride solution.
- Stir the reaction at 0°C for 30 minutes and then at room temperature for 2-4 hours.
- Work up the reaction as described in Method A (wash with acid, base, and brine) to isolate the Boc-protected amide.

Step 5: Final Deprotection

The final step is the removal of the Boc protecting group to unveil the primary amine of the target molecule. This is reliably achieved under strong acidic conditions.^[8]

- Dissolve the Boc-protected amide intermediate in a suitable solvent such as dichloromethane, dioxane, or methanol.
- Add an excess of a strong acid. Common choices are trifluoroacetic acid (TFA), typically as a 25-50% solution in DCM, or a 4M solution of HCl in dioxane.^{[19][20]}
- Stir the solution at room temperature for 1-4 hours. Monitor the reaction by TLC until the starting material is fully consumed.
- Remove the solvent and excess acid under reduced pressure.

- The product is typically obtained as the hydrochloride or trifluoroacetate salt. To obtain the free base, dissolve the residue in water, basify with a suitable base (e.g., NaHCO_3 or NaOH) to $\text{pH} > 10$, and extract with an organic solvent.
- Drying and evaporation of the solvent will yield the final product, **1-amino-N-methylcyclohexanecarboxamide**.



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Caption: Final three-step sequence for the target molecule synthesis.

Data Summary

The following table provides representative data for the key transformations described in this guide. Yields and conditions may vary based on specific substrate batches, reagent purity, and reaction scale.

Step	Reaction	Key Reagents	Typical Solvent	Temp. (°C)	Time (h)	Typical Yield
I-A	Strecker Aminonitrile Formation	NH ₄ Cl, KCN	Water/Ethanol	RT	12-24	75-90%
I-B	Nitrile Hydrolysis	conc. HCl	Water	110	6-12	70-85%
II-A	Bucherer-Bergs Hydantoin	(NH ₄) ₂ CO ₃ , KCN	Water/Ethanol	90	6-12	80-95%
II-B	Hydantoin Hydrolysis	NaOH (aq)	Water	100	12-24	85-95%
3	Boc Protection	Boc ₂ O, NaOH	Dioxane/Water	RT	12-24	90-98%
4	Amide Coupling (EDC/HOBt)	EDC, HOBt, DIPEA	DMF or DCM	0 to RT	12-16	70-90%
5	Boc Deprotection	TFA or HCl/Dioxane	DCM or Dioxane	RT	1-4	>95%

Conclusion

The synthesis of **1-amino-N-methylcyclohexanecarboxamide** can be achieved efficiently through a logical, multi-step sequence starting from cyclohexanone. The selection between the Strecker and Bucherer-Bergs syntheses for the core intermediate may depend on laboratory preferences regarding the handling of reagents and intermediates; both are high-yielding and reliable. The subsequent protection, amide coupling, and deprotection steps follow standard, well-documented protocols in organic and medicinal chemistry. The methodologies outlined in this guide are robust, scalable, and grounded in established chemical principles, providing a clear and actionable framework for researchers to produce this valuable chemical entity.

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